

# Comprehensive Disposal Guide: 1-(4-methylbenzyl)-1H-pyrazol-4-amine

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## Compound of Interest

**Compound Name:** 1-(4-methylbenzyl)-1H-pyrazol-4-amine  
**CAS No.:** 1002414-59-6; 1189462-86-9  
**Cat. No.:** B2374744

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## Executive Summary & Immediate Directives

Do not dispose of **1-(4-methylbenzyl)-1H-pyrazol-4-amine** down the drain or in general trash.

This compound is an organic amine with potential acute toxicity and environmental hazards. It requires thermal destruction via a licensed hazardous waste incinerator. All disposal workflows must prioritize the prevention of aquatic contamination and accidental exposure through inhalation or skin contact.

Core Disposal Code:ORG-AMINE-INCIN (Organic Amine - Incineration Required)

## Chemical Profile & Hazard Identification

Before handling waste, verify the chemical identity and associated hazards. This data grounds the safety protocols defined in Section 3.

Parameter	Data
Chemical Name	1-(4-methylbenzyl)-1H-pyrazol-4-amine
CAS Number	1189462-86-9 (Referenced as Dihydrochloride salt)
Molecular Formula	C <sub>11</sub> H <sub>13</sub> N <sub>3</sub>
Molecular Weight	187.24 g/mol
Physical State	Solid (typically off-white to orange powder)
Primary Hazards	Acute Toxicity (Oral), Skin/Eye Irritant, Aquatic Toxicity
Reactivity	Incompatible with strong oxidizing agents and strong acids.[1][2][3]

## GHS Hazard Classification (derived from structural analogs)

- H302: Harmful if swallowed.[4][5]
- H315: Causes skin irritation.[4][5][6]
- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.[5][6]
- H411: Toxic to aquatic life with long-lasting effects.

## Waste Segregation & Handling Protocol

The chemical nature of the pyrazole amine dictates specific segregation rules to prevent dangerous exothermic reactions or gas evolution in waste containers.

## Segregation Logic

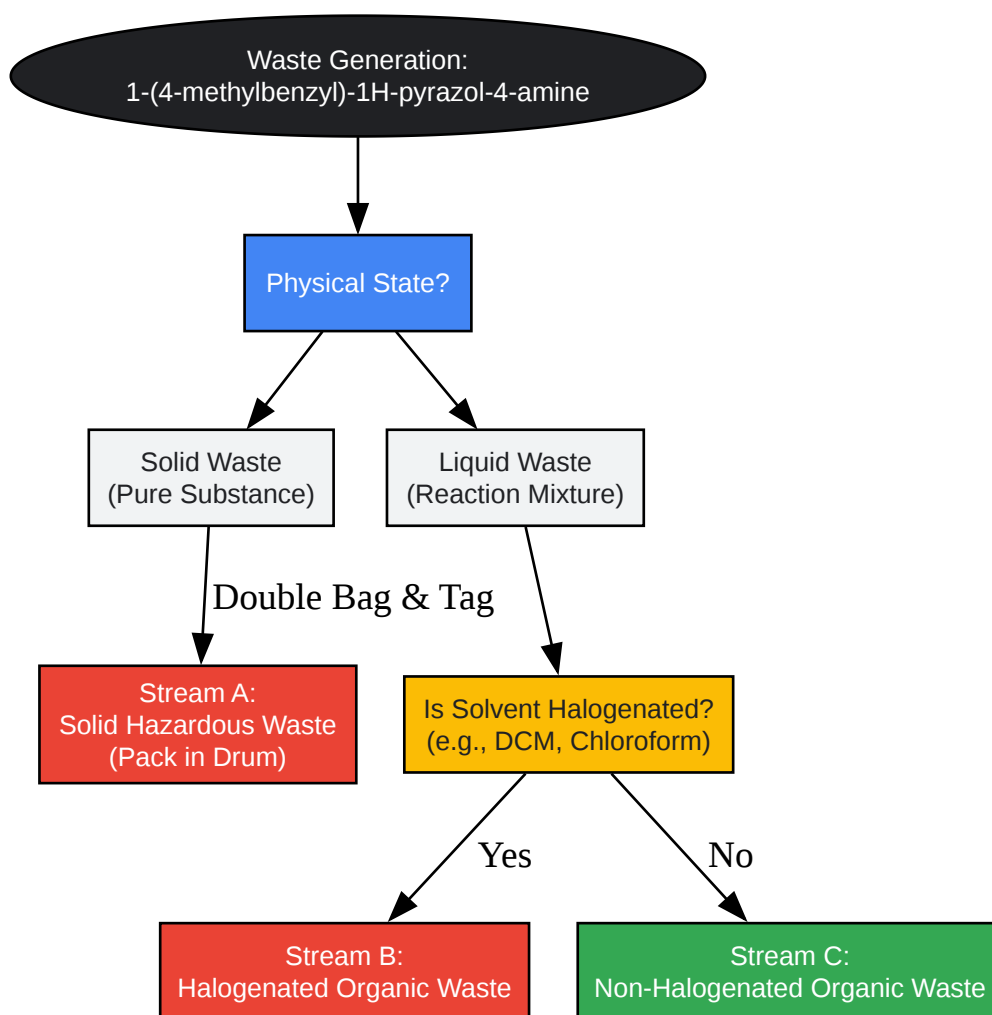
- DO NOT MIX with oxidizing acids (Nitric, Perchloric) or strong oxidizers (Permanganates). Reaction may generate heat and toxic nitrogen oxide (NO<sub>x</sub>) gases.
- DO NOT MIX with aldehydes or acyl halides in the waste stream unless part of a controlled neutralization procedure, as this can form reactive imines or amides.

## Waste Container Specifications

- Material: High-Density Polyethylene (HDPE) or Amber Glass.
- Cap: Vented cap recommended if the waste solution contains volatile solvents.
- Labeling: Must carry the "Hazardous Waste" label with the constituents clearly listed: "**1-(4-methylbenzyl)-1H-pyrazol-4-amine**, [Solvent Name]".

## Visual Workflow: Waste Segregation

The following diagram outlines the decision logic for categorizing this specific waste stream.



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Figure 1: Decision tree for segregating aminopyrazole waste into correct disposal streams.

## Step-by-Step Disposal Procedures

### Scenario A: Disposal of Pure Solid Substance

If you have expired or surplus solid reagent:

- Don PPE: Nitrile gloves (double gloving recommended), safety goggles, and lab coat. Use a fume hood.
- Containerize: Transfer the solid into a wide-mouth HDPE jar or a heavy-duty hazardous waste bag.

- Labeling: Mark as "Toxic Solid, Organic, N.O.S. (contains aminopyrazole)."[4][7]
- Disposal Path: Hand over to EHS for Incineration.
  - Note: Dissolving the solid in a combustible solvent (like acetone) is permitted only if your facility requires liquid waste streams for incineration injection.

## Scenario B: Disposal of Reaction Mixtures (Liquid)

- Neutralization (If Acidic): If the amine was used in an acidic condition, neutralize the solution to pH 6-8 using Sodium Bicarbonate ( $\text{NaHCO}_3$ ) to prevent acid-catalyzed degradation or reaction with other wastes.
- Solvent Compatibility:
  - Compatible: Acetone, Methanol, Ethanol, Ethyl Acetate, Toluene.
  - Incompatible: Concentrated Nitric Acid, Chromic Acid.
- Transfer: Pour into the appropriate "Organic Waste" carboy (Halogenated or Non-Halogenated).
- Record Keeping: Log the approximate mass of the amine added to the carboy.

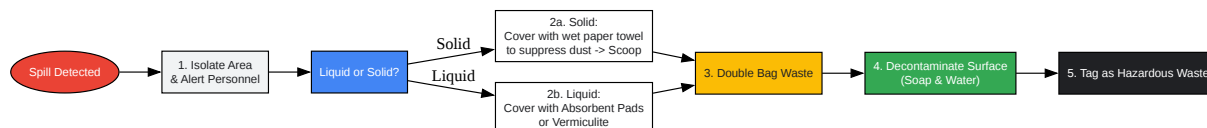
## Spill Response & Cleanup

Accidental release requires immediate containment to prevent dust inhalation or floor contamination.

## PPE Requirements for Spills

Protection Type	Specification
Respiratory	N95 or P100 particulate respirator (for solids); Half-mask with organic vapor cartridge (for solutions).
Hand	Nitrile gloves (0.11 mm minimum thickness).
Eye	Chemical splash goggles.

## Cleanup Workflow



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Figure 2: Operational workflow for containing and cleaning spills of **1-(4-methylbenzyl)-1H-pyrazol-4-amine**.

## References & Verification

The following sources provide the foundational safety data and regulatory frameworks used to build this protocol.

- BLD Pharm.SDS for **1-(4-Methylbenzyl)-1H-pyrazol-4-amine** dihydrochloride (CAS 1189462-86-9). Retrieved from
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## Sources

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